

Application Notes and Protocols for Gold and Silver Leaching Using Potassium Thiosulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium thiosulfate*

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This document provides detailed application notes and experimental protocols for the use of **potassium thiosulfate** in the leaching of gold and silver. Thiosulfate leaching presents a non-toxic and environmentally benign alternative to traditional cyanidation, making it a subject of significant research interest for precious metal extraction, including applications in the recovery of metals from various materials.[1][2][3][4]

Principle of Thiosulfate Leaching

The dissolution of gold and silver in a thiosulfate solution is an electrochemical process. Gold and silver are oxidized and then complexed by thiosulfate ions to form stable complexes, primarily $[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-}$ and $[\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-}$.^[5] This process is typically catalyzed by copper (II) ions, which are stabilized in an alkaline solution by ammonia to form a cupric tetra-amine complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$, a strong oxidizing agent.^{[6][7][8]} The overall reactions can be summarized as follows:

- Gold Leaching: $\text{Au} + 5\text{S}_2\text{O}_3^{2-} + [\text{Cu}(\text{NH}_3)_4]^{2+} \rightarrow [\text{Au}(\text{S}_2\text{O}_3)_2]^{3-} + 4\text{NH}_3 + [\text{Cu}(\text{S}_2\text{O}_3)_3]^{5-}$
- Silver Leaching: $\text{Ag} + 2\text{S}_2\text{O}_3^{2-} \rightarrow [\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-} + \text{e}^-$

The pH of the leaching solution is a critical parameter and is generally maintained between 9 and 10.5 to ensure the stability of the thiosulfate ion and the cupric-ammonia complex.^{[5][9]}

Data Presentation: Leaching Parameters and Efficiencies

The following tables summarize quantitative data from various studies on gold and silver leaching using thiosulfate, providing a comparative overview of different experimental conditions and their outcomes.

Table 1: Gold Leaching Parameters and Efficiencies

Thiosulfate Type	Thiosulfate Conc. (M)	Copper Sulfate Conc. (M)	Ammonia Conc. (M)	Temperature (°C)	Time (h)	Gold Leaching Efficiency (%)	Reference
Ammonium Thiosulfate	0.5	0.05	-	60	2	>99	[9]
Sodium Thiosulfate	0.7	0.005	-	60	6	89.3 (with Glycine & KMnO ₄)	[10]
Ammonium Thiosulfate	0.2	0.1 g/L Cu	0.2	-	6	89	[9]
Ammonium Thiosulfate	0.3	0.15	1.5	40	32	>90	[11][12]
Sodium Thiosulfate	0.1	-	-	25	4-6	54	[13]
Sodium Thiosulfate	0.2-1	0.05-0.1	0.5-1	-	24	~70	[3]

Table 2: Silver Leaching Parameters and Efficiencies

Thiosulfate Type	Thiosulfate Conc. (mol·m⁻³)	Temperature (K)	pH	Time (h)	Silver Leaching Efficiency (%)	Reference
Sodium Thiosulfate	200 - 500	298 - 328	7 - 10	-	-	[1]
Ammonium Thiosulfate	0.5 M	60°C	9.5	4	~100	[9]
Sodium Thiosulfate	-	328	-	-	93	[14]
Thiosulfate	-	-	-	-	98 (with ultra-fine grinding)	[2]

Experimental Protocols

This section outlines detailed methodologies for conducting laboratory-scale gold and silver leaching experiments using **potassium thiosulfate**.

Materials and Reagents

- Ore Sample: Crushed and ground to a specific particle size (e.g., -38 µm).[5]
- Leaching Reagents:
 - **Potassium Thiosulfate** ($K_2S_2O_3$) or Sodium Thiosulfate ($Na_2S_2O_3 \cdot 5H_2O$) or Ammonium Thiosulfate ($(NH_4)_2S_2O_3$).[1][5]
 - Copper (II) Sulfate ($CuSO_4 \cdot 5H_2O$) as a catalyst.[9]
 - Ammonia solution (NH_3) for pH adjustment and copper stabilization.[5]
 - Deionized or distilled water.[1]
- Optional Additives:

- Glycine.[10]
- Potassium Permanganate ($KMnO_4$) as an oxidizing agent.[10]
- Analytical Standards: Gold and silver standards for atomic absorption spectrometry (AAS) or inductively coupled plasma (ICP) analysis.

Leaching Solution Preparation

- Dissolve the desired amount of **potassium thiosulfate** in deionized water.
- In a separate container, dissolve the required amount of copper (II) sulfate in deionized water.
- Slowly add the ammonia solution to the copper sulfate solution while stirring to form the deep blue cupric tetra-amine complex.
- Combine the thiosulfate solution with the copper-ammonia solution.
- Adjust the final volume with deionized water to achieve the target concentrations.
- Measure and adjust the pH of the final solution to the desired range (typically 9-10.5) using ammonia solution.[5][9]

Leaching Procedure

- Place a known mass of the ground ore sample into a reaction vessel (e.g., a stirred tank reactor or a bottle for roll leaching).[5][9][13]
- Add the prepared leaching solution to the reaction vessel to achieve the desired solid-to-liquid ratio.[9]
- Place the vessel in a temperature-controlled environment, such as a water bath or heating mantle, and maintain the desired temperature.[5]
- Begin agitation at a constant speed (e.g., 300-750 RPM).[5][9]
- Monitor the pH of the slurry at regular intervals and adjust as necessary with ammonia solution.[5]

- If required, bubble air or oxygen through the pulp to ensure sufficient dissolved oxygen for catalyst regeneration.[5]
- Withdraw samples of the pregnant leach solution at regular time intervals (e.g., 1, 2, 4, 8, 24 hours).[5][9]
- Filter the withdrawn samples immediately to separate the solids from the pregnant solution. [5]
- Analyze the filtrate for gold and silver content using AAS or ICP.[5]

Gold and Silver Recovery from Pregnant Solution

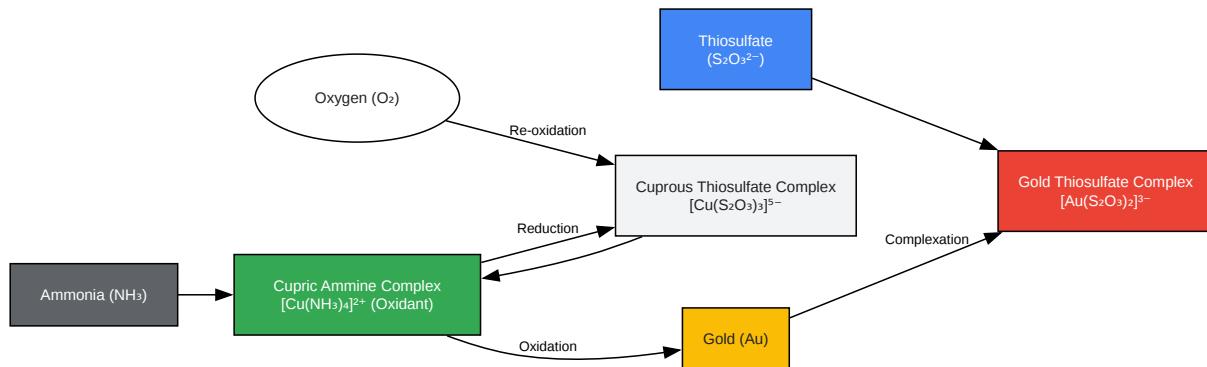
The gold-thiosulfate complex has a low affinity for activated carbon, necessitating alternative recovery methods.[5]

- Resin-in-Pulp (RIP) / Resin-in-Leach (RIL): This is a promising method where strong-base ion-exchange resins are used to adsorb the $[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-}$ complex directly from the leach slurry.[5]
- Precipitation: Gold can be precipitated from the solution by adding reagents like sodium borohydride or soluble sulfides.[5]

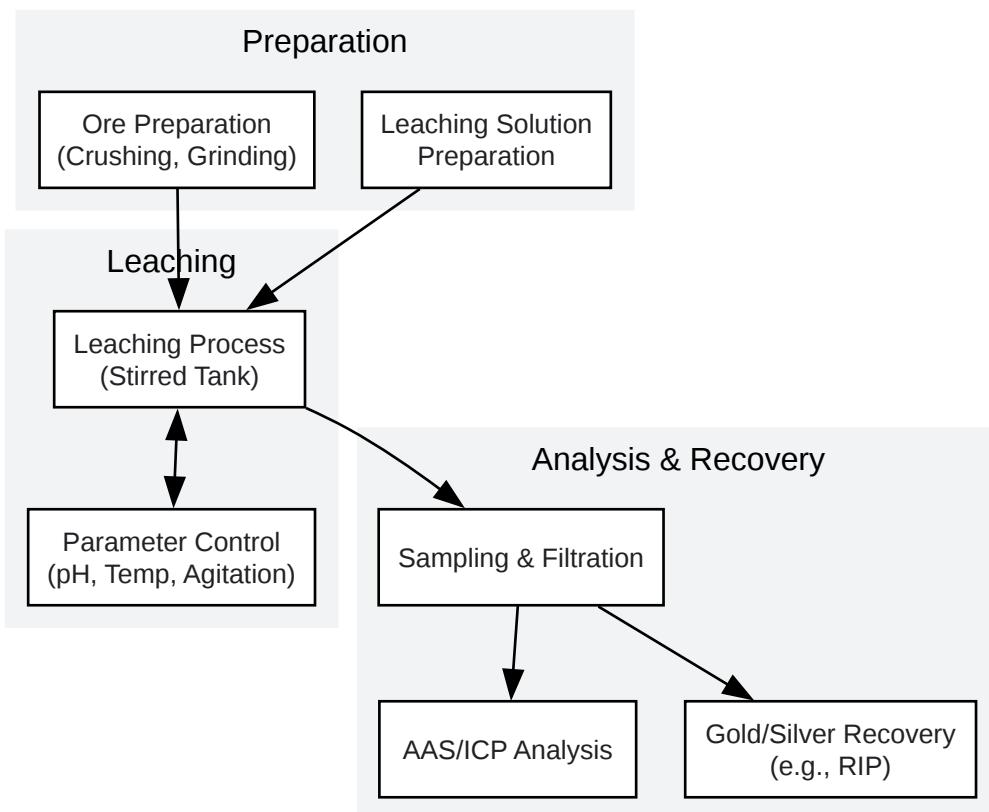
Visualizations

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key chemical pathways and a generalized experimental workflow for thiosulfate leaching.

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Caption: Catalytic cycle of copper in the thiosulfate leaching of gold.



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Caption: Generalized experimental workflow for thiosulfate leaching.

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- To cite this document: BenchChem. [Application Notes and Protocols for Gold and Silver Leaching Using Potassium Thiosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082159#employing-potassium-thiosulfate-in-gold-and-silver-leaching-research>]

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